

IUPAC Nomenclature: A Technical Guide to Triphenylphosphane vs. Triphenylphosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triphenylphosphine*

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Document ID: TGN-PPH3-202512 Version: 1.0 Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

The nomenclature of the common organophosphorus compound $P(C_6H_5)_3$ presents a frequent point of ambiguity. While "**triphenylphosphine**" is the historically established and widely used name, the International Union of Pure and Applied Chemistry (IUPAC) has designated "triphenylphosphane" as the Preferred IUPAC Name (PIN). This guide provides a definitive clarification on the subject, detailing the systematic basis for the modern recommendation, analyzing current usage across different contexts, and offering best-practice recommendations for scientific communication. The core of the distinction lies in IUPAC's systematic naming of parent hydrides, where PH_3 is now named "phosphane," analogous to "methane" for CH_4 . "Triphenylphosphane" is the correct substitutive name derived from this parent hydride.

The Nomenclature Dichotomy: Phosphane vs. Phosphine

The confusion between the two names originates from the naming of the parent hydride, PH_3 .

- Phosphine: The traditional and common name for PH_3 .^[1] Consequently, compounds derived by substituting its hydrogen atoms have historically been named as substituted phosphines.

- Phosphane: The official IUPAC name for PH_3 .^{[1][2][3][4]} This nomenclature was established to create a more systematic naming convention for parent hydrides of the pnictogen group, aligning with the "-ane" suffix used for alkanes (e.g., methane, silane, phosphane, arsane).

Therefore, the compound $\text{P}(\text{C}_6\text{H}_5)_3$, which is formed by substituting the three hydrogen atoms of PH_3 with phenyl groups, has two resulting names based on the choice of the parent hydride name.

IUPAC Recommendations and the 'Phosphane' System

According to the most recent IUPAC guidelines, substitutive nomenclature is the preferred method for naming organic derivatives. The IUPAC Compendium of Chemical Terminology (the "Gold Book") explicitly states that while the class of compounds can be called "phosphines," a specific compound is preferably named as a substituted phosphane.^{[5][6]}

The logic is as follows:

- Identify the Parent Hydride: The parent molecule is PH_3 .
- Select the IUPAC Parent Name: The preferred IUPAC name for PH_3 is phosphane.^{[3][4]}
- Name by Substitution: The three hydrogen atoms are substituted by three phenyl groups.
- Construct the Preferred Name: The resulting Preferred IUPAC Name (PIN) is Triphenylphosphane.^{[7][8][9][10][11][12]}

This systematic approach ensures consistency across chemical nomenclature.

The 'Phosphine' Legacy and Common Usage

Despite the formal IUPAC recommendation, the name "**triphenylphosphine**" remains dominant in many areas. It is the name under which the compound was first synthesized and studied, and it is deeply embedded in chemical literature, textbooks, and commercial catalogs.^[13] Chemical suppliers, safety data sheets, and even many recent research articles continue to use "**triphenylphosphine**" as the primary identifier, often listing "triphenylphosphane" as a synonym or the formal IUPAC name.^{[7][8][14]}

The Chemical Abstracts Service (CAS), a critical registry for chemical substances, lists the compound under the CAS number 603-35-0 with the name "Phosphine, triphenyl-," reinforcing the legacy usage.[\[8\]](#)

Data on Current Usage

To provide clarity for researchers, the following table summarizes the prevalent nomenclature used by various key organizations and in different contexts.

Context / Authority	Predominant Name Used	Preferred IUPAC Name (PIN)	Notes
IUPAC	Triphenylphosphine (as class name)	Triphenylphosphane	The Gold Book explicitly recommends naming specific compounds as substituted phosphanes. [5] [6]
CAS Registry	Phosphine, triphenyl-	Triphenylphosphane	The indexed name is based on the older "phosphine" parent hydride. [8]
Commercial Suppliers	Triphenylphosphine	Triphenylphosphane	Used almost universally for product labeling and database searches for ease of recognition. [14]
Scientific Literature	Triphenylphosphine	Triphenylphosphane	"Triphenylphosphine" remains more common, though "triphenylphosphane" is increasingly seen in formal contexts.
PubChem / ChEBI	Triphenylphosphine	Triphenylphosphane	Both names are listed, with "triphenylphosphane" identified as the IUPAC name. [7] [15]

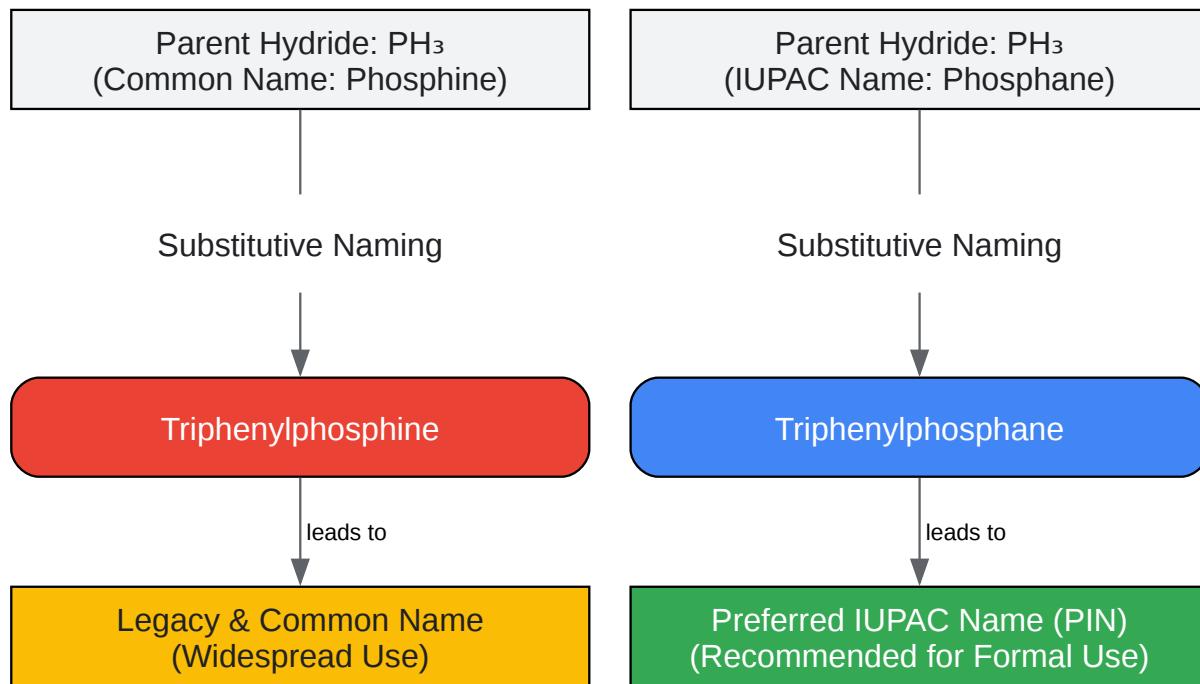
Methodology for Nomenclature Analysis

The conclusions presented in this guide were derived using a two-part methodology:

- Primary Source Consultation: A thorough review of the International Union of Pure and Applied Chemistry (IUPAC) Compendium of Chemical Terminology (the Gold Book) and recommendations on substitutive nomenclature was performed. This established the formal rules and the basis for the "phosphane" system.
- Database and Literature Survey: A cross-sectional survey of the following resources was conducted to determine common usage:
 - CAS SciFinder-n: Searched for CAS Registry Name for the substance with CAS number 603-35-0.
 - Major Chemical Supplier Catalogs: Online catalogs of major suppliers (e.g., Sigma-Aldrich, Fisher Scientific, TCI) were queried for "P(C₆H₅)₃" to identify the primary product name.
 - Major Publication Databases: Searches on Google Scholar, Scopus, and the ACS Publications website were performed using both terms to qualitatively assess their prevalence in recent (2020-2025) publications.

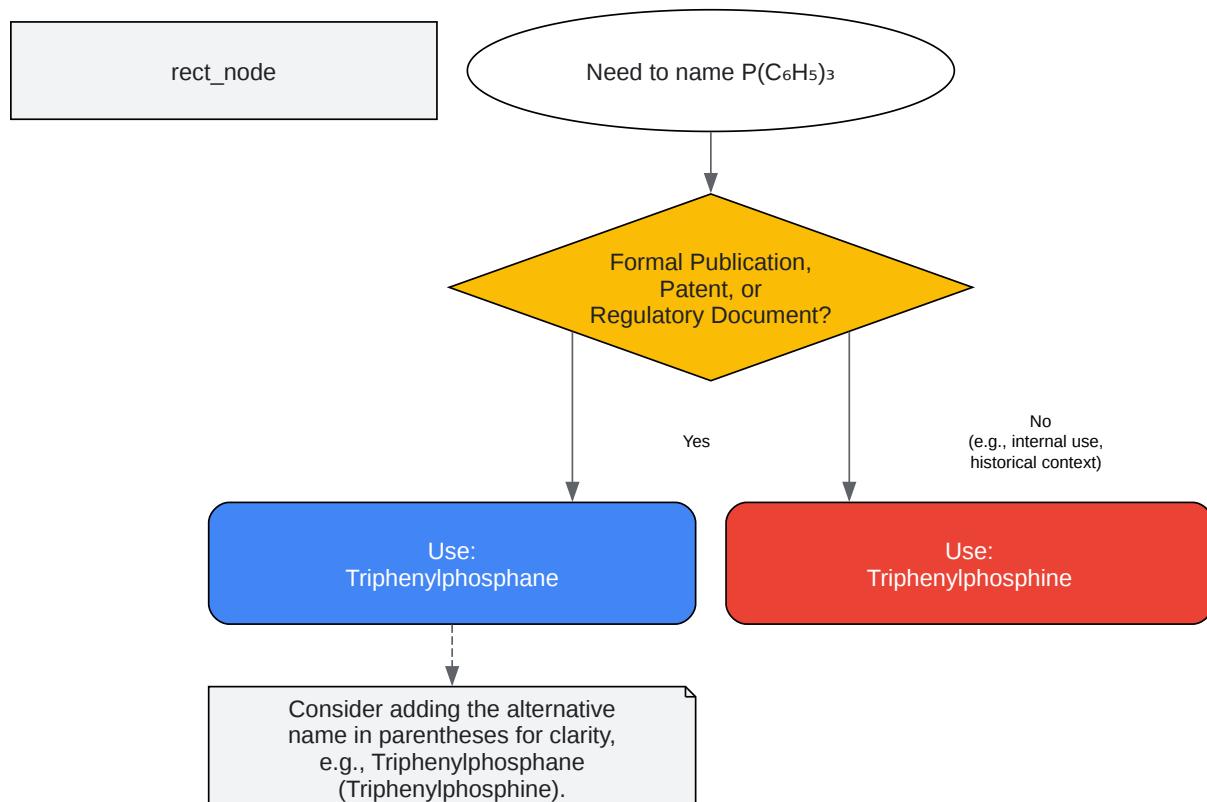
Visualization of Nomenclature Logic

The following diagrams illustrate the logical derivation of each name and a recommended workflow for deciding which name to use.



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Caption: Logical derivation of common vs. preferred IUPAC names.



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Caption: Decision workflow for selecting the appropriate name.

Conclusion and Best Practices

For maximum clarity, precision, and compliance with modern standards, scientists and researchers should adhere to the following best practices:

- For Formal Contexts: In patents, regulatory submissions, dissertations, and formal publications, the Preferred IUPAC Name Triphenylphosphane should be used.
- For General Communication: In less formal settings such as internal reports, lab notebooks, and presentations, **Triphenylphosphine** is acceptable and widely understood.
- Bridging the Gap: When publishing, a highly effective practice is to state the preferred name followed by the common name in parentheses upon first use, for example: "Triphenylphosphane (commonly known as **triphenylphosphine**) was used as the ligand." This approach serves both correctness and accessibility.

By understanding the systematic basis for the "triphenylphosphane" nomenclature, the scientific community can gradually align with IUPAC recommendations while acknowledging the extensive historical footprint of "**triphenylphosphine**."

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- To cite this document: BenchChem. [IUPAC Nomenclature: A Technical Guide to Triphenylphosphane vs. Triphenylphosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044618#iupac-nomenclature-triphenylphosphane-versus-triphenylphosphine]

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